

Application Notes and Protocols for In Vivo Xenograft Models Testing Enzalutamide Efficacy

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Compound of Interest

Compound Name: Enzalutamide

Cat. No.: B1683756

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Audience: Researchers, scientists, and drug development professionals.

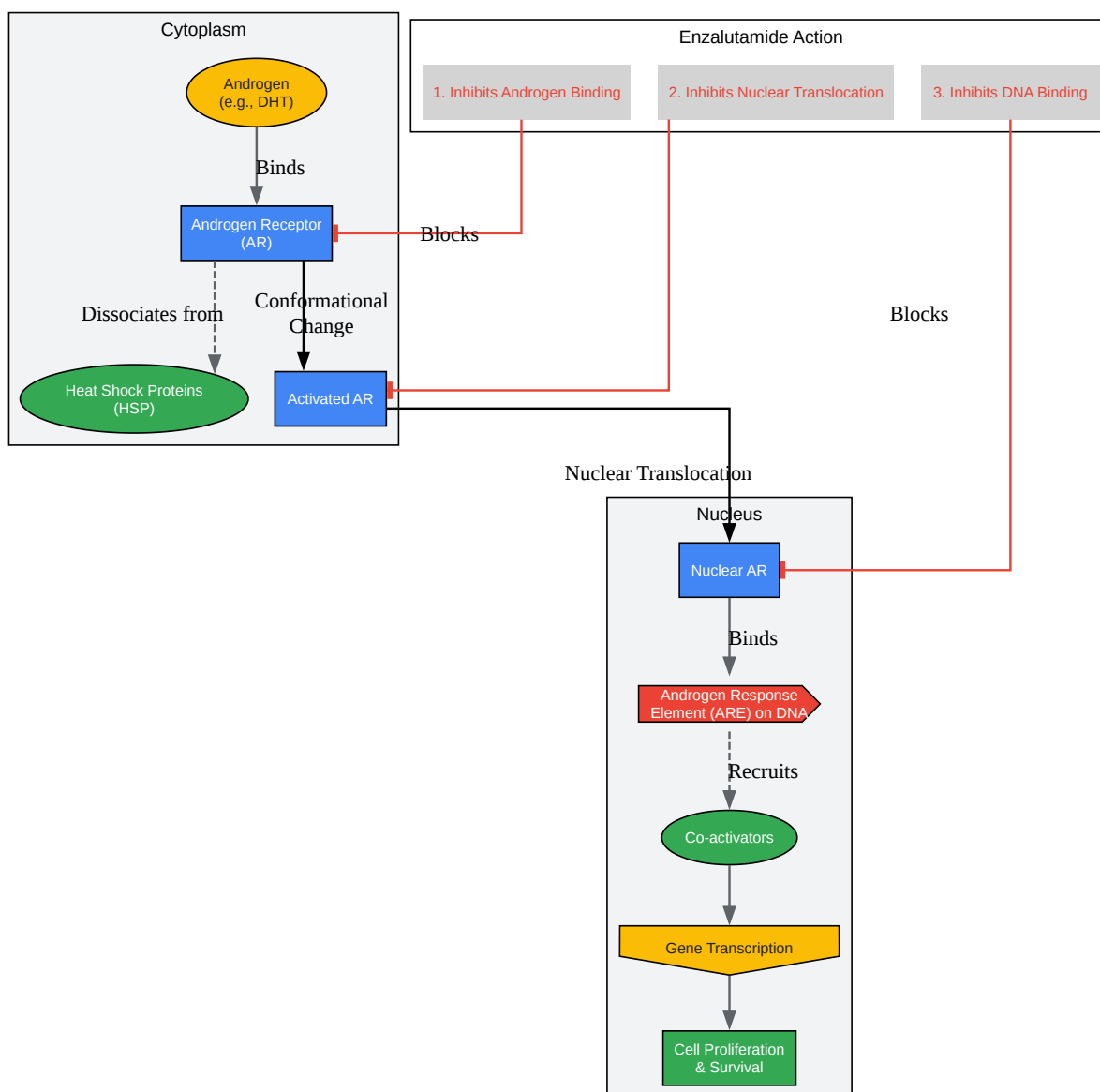
Introduction

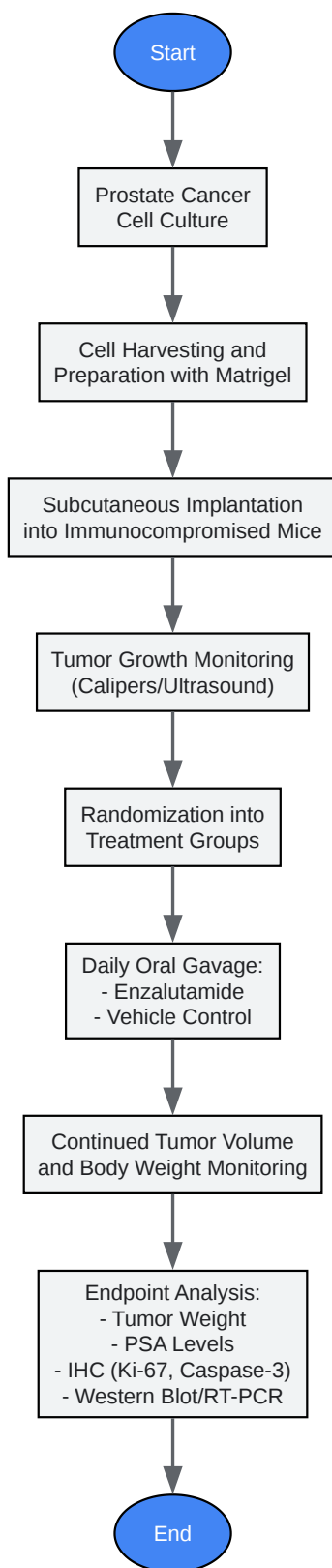
Enzalutamide is a potent second-generation androgen receptor (AR) signaling inhibitor approved for the treatment of metastatic castration-resistant prostate cancer (mCRPC) and non-metastatic castration-resistant prostate cancer (nmCRPC).[1][2][3][4] It exerts its therapeutic effect by targeting multiple steps in the AR signaling pathway, a key driver of prostate cancer progression.[5] **Enzalutamide** competitively inhibits the binding of androgens to the AR, prevents the nuclear translocation of the AR, and impairs the association of the AR with DNA. These actions collectively suppress the transcription of AR target genes, leading to decreased cancer cell proliferation and induction of apoptosis.

In vivo xenograft models are indispensable tools for the preclinical evaluation of anti-cancer agents like **Enzalutamide**. These models, typically involving the subcutaneous or orthotopic implantation of human prostate cancer cells into immunocompromised mice, allow for the assessment of a drug's efficacy in a living organism, providing crucial data on tumor growth inhibition, pharmacodynamics, and potential resistance mechanisms. This document provides detailed application notes and protocols for utilizing in vivo xenograft models to test the efficacy of **Enzalutamide**.

Key Signaling Pathway: Androgen Receptor (AR) Signaling

Enzalutamide's primary mechanism of action is the disruption of the Androgen Receptor (AR) signaling pathway. Understanding this pathway is crucial for interpreting the results of **Enzalutamide** efficacy studies.





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